

Application Notes and Protocols: BAY-390

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Compound of Interest

Compound Name: BAY-390

Cat. No.: B11934491

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Introduction

BAY-390 is a potent and selective antagonist of the Transient Receptor Potential Ankyrin 1 (TRPA1) ion channel.[1] TRPA1 is a non-selective cation channel involved in the detection of noxious stimuli, making it a target for the development of novel analgesics for inflammatory and neuropathic pain.[2][3][4] **BAY-390** is a valuable chemical probe for investigating the physiological and pathological roles of TRPA1.[2][5][6] This document provides detailed information on the solubility of **BAY-390** in common laboratory solvents, DMSO and ethanol, along with protocols for the preparation of stock solutions.

Data Presentation

The solubility of **BAY-390** in Dimethyl Sulfoxide (DMSO) and ethanol is summarized in the table below. This data is critical for the preparation of stock solutions for in vitro and in vivo experiments.

Solvent	Maximum Concentration (mM)	Maximum Concentration (mg/mL)
DMSO	100	27.73
Ethanol	100	27.73

Molecular Weight of **BAY-390**: 277.26 g/mol

Experimental Protocols

Protocol 1: Preparation of a 100 mM BAY-390 Stock Solution in DMSO

Materials:

- **BAY-390** solid powder
- Dimethyl Sulfoxide (DMSO), anhydrous
- Microcentrifuge tubes or vials
- Vortex mixer
- Calibrated pipettes

Procedure:

- Calculate the required mass of **BAY-390**:
 - To prepare 1 mL of a 100 mM stock solution, 27.73 mg of **BAY-390** is required.
- Weighing:
 - Carefully weigh out the calculated amount of **BAY-390** powder and place it into a suitable microcentrifuge tube or vial.
- Solvent Addition:
 - Add the desired volume of anhydrous DMSO to the tube containing the **BAY-390** powder.
- Dissolution:
 - Vortex the solution until the **BAY-390** is completely dissolved. Gentle warming (e.g., in a 37°C water bath) may be used to aid dissolution, but care should be taken to avoid degradation.
- Storage:

- Store the stock solution at -20°C for long-term storage.[1] It is recommended to aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.[6]

Protocol 2: Preparation of a 100 mM BAY-390 Stock Solution in Ethanol

Materials:

- **BAY-390** solid powder
- Ethanol (200 proof, absolute)
- Microcentrifuge tubes or vials
- Vortex mixer
- Calibrated pipettes

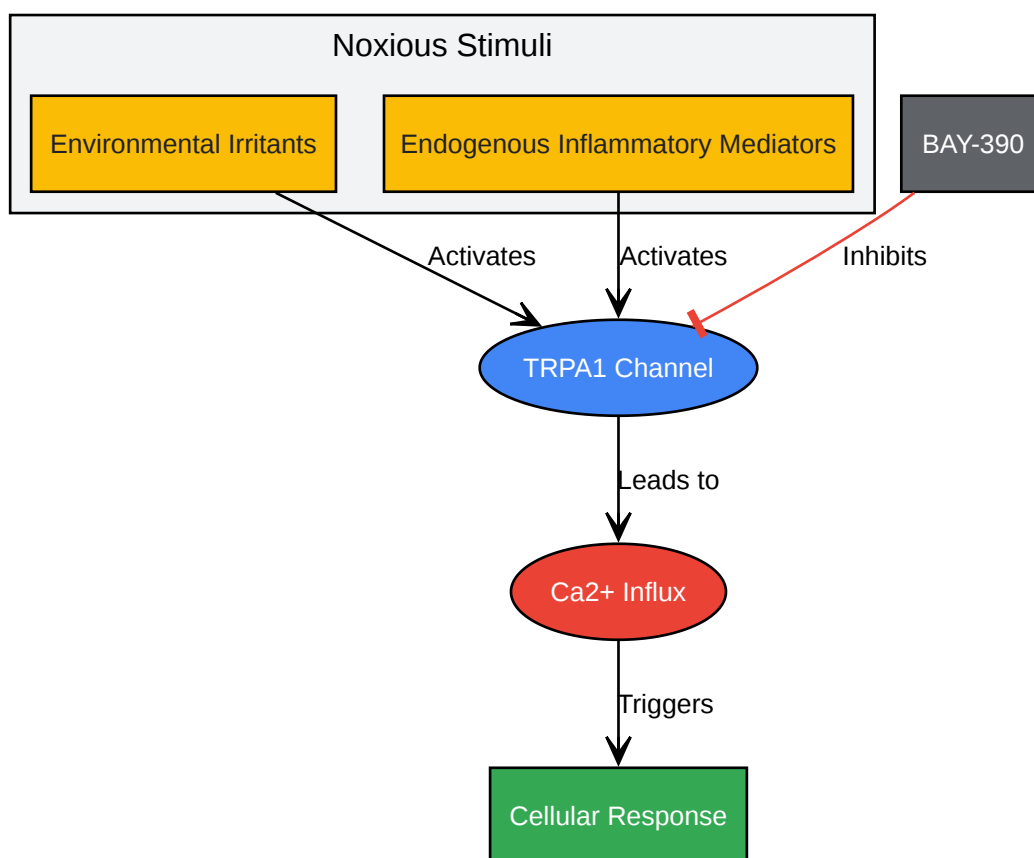
Procedure:

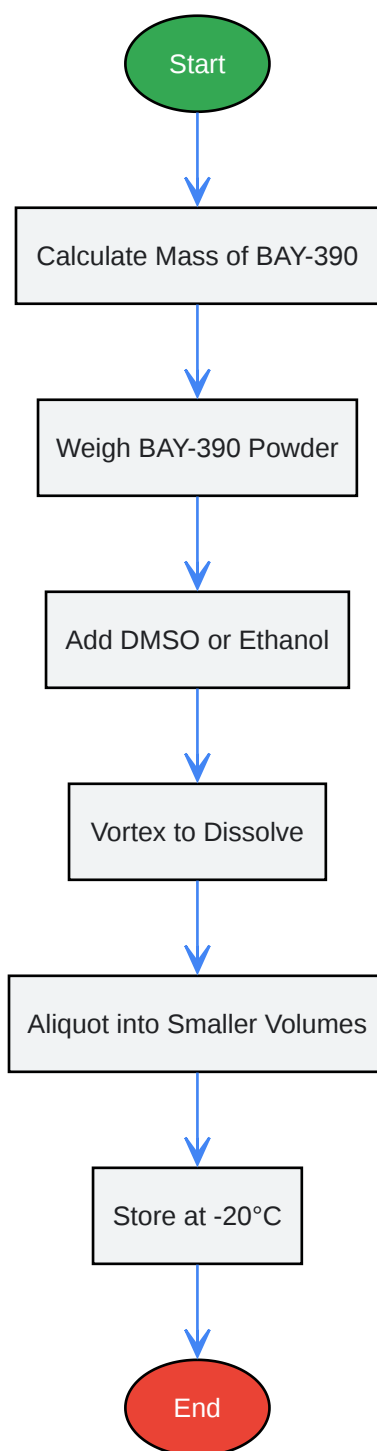
- Calculate the required mass of **BAY-390**:
 - To prepare 1 mL of a 100 mM stock solution, 27.73 mg of **BAY-390** is required.
- Weighing:
 - Carefully weigh out the calculated amount of **BAY-390** powder and place it into a suitable microcentrifuge tube or vial.
- Solvent Addition:
 - Add the desired volume of absolute ethanol to the tube containing the **BAY-390** powder.
- Dissolution:
 - Vortex the solution until the **BAY-390** is completely dissolved.
- Storage:

- Store the stock solution at -20°C. Aliquoting is recommended to maintain the stability of the compound.

Visualizations

Signaling Pathway of TRPA1 Activation





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